

Environmental Impact Assessment: n-Butylpentanamide vs. Tributyl Phosphate (TBP)

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Compound of Interest

Compound Name: *n*-Butylpentanamide

Cat. No.: B3381829

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A Comparative Guide for Researchers and Drug Development Professionals

In the landscape of chemical and pharmaceutical development, a thorough understanding of the environmental impact of all compounds is paramount. This guide provides a detailed, data-driven comparison of the environmental profiles of **n-Butylpentanamide** and the widely used industrial chemical, Tributyl Phosphate (TBP). While extensive experimental data is available for TBP, a comprehensive environmental assessment for **n-Butylpentanamide** is not readily available in the public domain. To bridge this gap, this guide utilizes well-established Quantitative Structure-Activity Relationship (QSAR) models to predict the environmental fate and ecotoxicological effects of **n-Butylpentanamide**. This comparative analysis aims to equip researchers, scientists, and drug development professionals with the necessary information to make informed decisions regarding the use and potential environmental implications of these two substances.

At a Glance: Comparative Environmental Impact

The following tables summarize the key environmental parameters for both **n-Butylpentanamide** and Tributyl Phosphate. It is crucial to note that the data for **n-Butylpentanamide** are predicted values and should be interpreted with caution, serving as a preliminary assessment until experimental data becomes available.

Table 1: Biodegradability

Parameter	n-Butylpentanamide (Predicted)	Tributyl Phosphate (Experimental)
Ready Biodegradability	Not readily biodegradable.	Not readily biodegradable.[1]
Biodegradation Probability	BIOWIN Sub-model 3: 3.12 (weeks) BIOWIN Sub-model 4: 2.37 (weeks-months) BIOWIN Sub-model 5: 0.17 (not readily biodegradable) BIOWIN Sub- model 6: 0.23 (not readily biodegradable)	89-90.8% degradation in 28 days in activated sludge.[1]
Primary Biodegradation Half- life	Weeks	Weeks to months in surface water.[2]
Ultimate Biodegradation Half- life	Weeks to Months	-

Table 2: Aquatic Toxicity

Organism	Endpoint	n- Butylpentanamide (Predicted)	Tributyl Phosphate (Experimental)
Fish (Fathead Minnow)	96h LC50	25.1 mg/L	4.2 - 11.4 mg/L[3][4]
Daphnia magna	48h EC50	33.7 mg/L	1.17 - 5.48 mg/L[5]
Green Algae	96h EC50	12.3 mg/L	1.1 mg/L (72h EC50) [1]

Table 3: Bioaccumulation

Parameter	n-Butylpentanamide (Predicted)	Tributyl Phosphate (Experimental)
Log Kow	2.58	4.0[6]
Bioconcentration Factor (BCF)	22.1 L/kg	6 - 49 L/kg[4]
Bioaccumulation Potential	Low	Low to Moderate[4]

Experimental Protocols: Tributyl Phosphate (TBP)

The following are summaries of the standard experimental protocols used to determine the environmental impact of chemical substances like TBP, based on internationally recognized OECD guidelines.

Biodegradability: OECD 301 - Ready Biodegradability

This guideline outlines several methods to assess the ready biodegradability of chemicals by aerobic microorganisms.

- **Principle:** A small amount of the test substance is dissolved in a mineral medium, which is then inoculated with a mixed population of microorganisms (e.g., from activated sludge). The degradation of the substance is monitored over 28 days by measuring parameters such as dissolved organic carbon (DOC) removal, CO₂ evolution, or oxygen consumption.
- **Inoculum:** Activated sludge from a domestic wastewater treatment plant is commonly used.
- **Test Conditions:** The test is performed in the dark or diffuse light at a constant temperature (20-25°C).
- **Duration:** 28 days.
- **Pass Criteria:** A substance is considered readily biodegradable if it reaches a degradation level of >60% of the theoretical maximum (for CO₂ evolution or oxygen consumption) or >70% removal of DOC within a 10-day window during the 28-day test period.

Aquatic Toxicity

Fish, Acute Toxicity Test: OECD 203

- Principle: Fish are exposed to the test substance in a static or semi-static system for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours.
- Test Organism: Commonly used species include Rainbow trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- Test Conditions: The test is conducted at a constant temperature with a defined photoperiod. The concentration of the test substance in the water is maintained as constant as possible.
- Endpoint: The primary endpoint is the LC50 (Lethal Concentration 50%), which is the concentration of the substance that is lethal to 50% of the test fish within the 96-hour exposure period.

Daphnia sp., Acute Immobilisation Test: OECD 202

- Principle: Young daphnids (*Daphnia magna*) are exposed to the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours.
- Test Organism: *Daphnia magna* (less than 24 hours old at the start of the test).
- Test Conditions: The test is performed in a static system at a constant temperature in the dark.
- Endpoint: The EC50 (Effective Concentration 50%) is determined, which is the concentration of the substance that causes immobilization in 50% of the daphnids after 48 hours of exposure.

Freshwater Alga and Cyanobacteria, Growth Inhibition Test: OECD 201

- Principle: Exponentially growing cultures of green algae are exposed to the test substance in a nutrient-rich medium for 72 hours. The inhibition of growth is measured by changes in cell density or biomass.
- Test Organism: Commonly used species include *Pseudokirchneriella subcapitata* or *Desmodesmus subspicatus*.
- Test Conditions: The test is conducted under constant illumination and temperature.

- Endpoint: The EC50 is calculated based on the inhibition of growth rate or yield, representing the concentration that causes a 50% reduction in growth compared to the control.

Bioaccumulation: OECD 305 - Bioaccumulation in Fish: Aqueous and Dietary Exposure

- Principle: This test determines the potential for a chemical to accumulate in fish from water. The test consists of an uptake phase and a depuration phase.
- Uptake Phase: Fish are exposed to a constant concentration of the test substance in the water for a defined period (e.g., 28 days).
- Depuration Phase: After the uptake phase, the fish are transferred to clean water and the rate at which the substance is eliminated from their tissues is monitored.
- Test Organism: Species such as Rainbow trout (*Oncorhynchus mykiss*) or Bluegill sunfish (*Lepomis macrochirus*) are often used.
- Endpoint: The Bioconcentration Factor (BCF) is calculated as the ratio of the concentration of the chemical in the fish tissue to the concentration in the water at steady-state.

Predicted Environmental Impact of n-Butylpentanamide

In the absence of experimental data, Quantitative Structure-Activity Relationship (QSAR) models provide a valuable tool for estimating the environmental properties of a chemical based on its molecular structure. The predictions for **n-Butylpentanamide** were generated using the US EPA's EPI Suite™ and ECOSAR™ models.

Disclaimer: The following information is based on computational predictions and has not been experimentally verified. These results should be used for preliminary assessment and to guide further experimental testing.

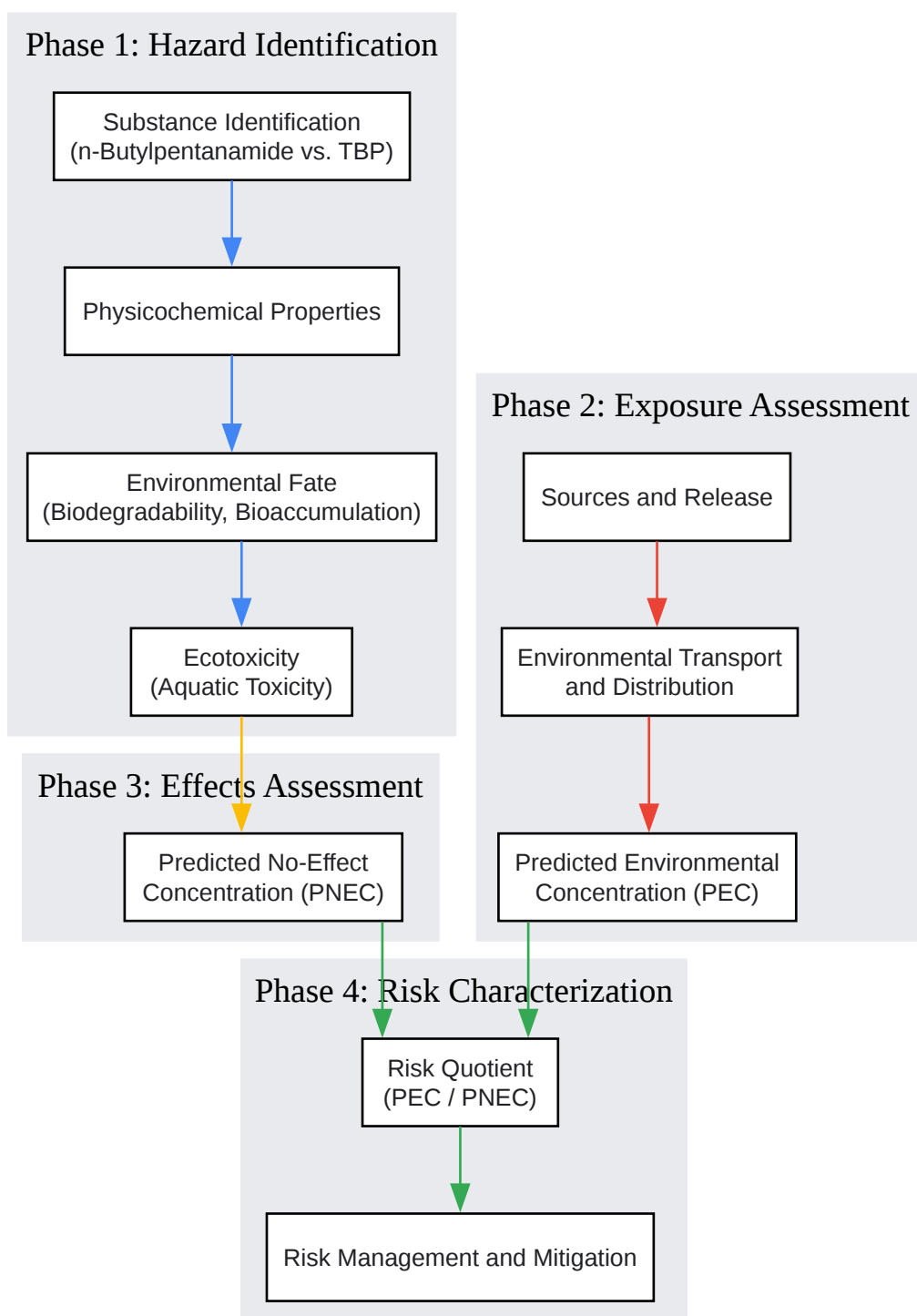
- Biodegradability: The BIOWIN™ models within EPI Suite™ predict that **n-Butylpentanamide** is not readily biodegradable, with an estimated primary biodegradation half-life in the order of weeks and an ultimate biodegradation half-life of weeks to months.

This suggests that the compound may persist in the environment for a moderate amount of time.

- **Aquatic Toxicity:** The ECOSAR™ model predicts that **n-Butylpentanamide** has a lower acute toxicity to fish, daphnia, and algae compared to the experimental values for TBP. The predicted LC50 and EC50 values are in the range of 10-100 mg/L, which would classify it as "harmful to aquatic life" under the Globally Harmonized System (GHS).
- **Bioaccumulation:** The BCFBAF™ model in EPI Suite™ predicts a low bioconcentration factor (BCF) for **n-Butylpentanamide**, based on its predicted octanol-water partition coefficient (Log Kow). This indicates a low potential for the substance to accumulate in the tissues of aquatic organisms.

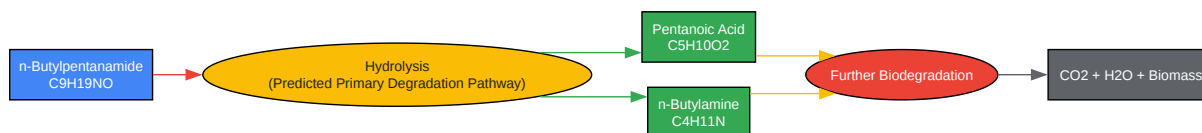
Visualizing Environmental Assessment and Degradation Pathways

To better understand the processes involved in environmental impact assessment and the potential fate of **n-Butylpentanamide**, the following diagrams have been generated using the Graphviz DOT language.



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Caption: General workflow of an environmental impact assessment.



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Caption: Predicted degradation pathway of **n-Butylpentanamide**.

Conclusion

This comparative guide provides a comprehensive overview of the environmental impact of Tributyl Phosphate based on extensive experimental data and offers a preliminary assessment of **n-Butylpentanamide** using predictive models.

Based on the available information:

- Tributyl Phosphate (TBP) is not readily biodegradable but can be degraded by microorganisms over time. It exhibits moderate to high acute toxicity to aquatic organisms and has a low to moderate potential for bioaccumulation.
- **n-Butylpentanamide**, based on predictive modeling, is also not expected to be readily biodegradable. However, its predicted aquatic toxicity is lower than that of TBP, and it is predicted to have a low potential for bioaccumulation.

It is imperative that the predicted data for **n-Butylpentanamide** be confirmed through experimental studies following standardized OECD guidelines. This will allow for a more definitive and robust comparison and ensure a comprehensive understanding of its environmental profile. Researchers and developers are encouraged to consider these environmental factors early in the development process to promote the selection and use of chemicals with more favorable environmental characteristics.

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